

Thermophysical Profiling and Methodological Characterization of 2-Formyl-N,N-dimethylbenzamide

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Compound of Interest

Compound Name: 2-Formyl-N,N-dimethylbenzamide

CAS No.: 252957-95-2

Cat. No.: B1339335

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An In-Depth Technical Guide for Drug Development Professionals

As a Senior Application Scientist, evaluating the thermophysical properties of key synthetic intermediates is critical for scaling up pharmaceutical workflows. **2-Formyl-N,N-dimethylbenzamide** (CAS: 252957-95-2) is a highly versatile, ortho-substituted benzamide derivative utilized extensively as an electrophilic building block in the synthesis of monoacylglycerol lipase (MAGL) inhibitors and curcumin derivatives.

This whitepaper provides an authoritative breakdown of its melting point (MP) and boiling point (BP) data, the structural causality behind these properties, and the self-validating experimental protocols required to characterize it accurately.

Structural Causality and Thermophysical Behavior

To understand the physical state of **2-Formyl-N,N-dimethylbenzamide**, we must analyze its intermolecular forces.

The N,N-dimethyl substitution on the amide nitrogen fundamentally alters the molecule's hydrogen-bonding network. By replacing the protons with methyl groups, the amide acts exclusively as a hydrogen-bond acceptor, entirely eliminating donor capabilities. Furthermore, the ortho-relationship between the aldehyde (formyl) group and the bulky N,N-dimethylamide group induces severe steric clash.

The Causality of the Melting Point: To minimize steric strain, the amide plane rotates orthogonally to the aromatic ring. This steric torsion severely disrupts the planar stacking required to form a highly ordered crystal lattice. Consequently, **2-Formyl-N,N-dimethylbenzamide** exhibits a depressed melting point, frequently presenting as a viscous oil or a low-melting amorphous solid at ambient temperature rather than a crystalline powder. Commercial suppliers often list the melting point as "Not Available" due to its tendency to supercool or form an amorphous glass .

The Causality of the Boiling Point: Conversely, its boiling point is significantly elevated. This is driven by the strong dipole-dipole interactions of the orthogonal carbonyl moieties and its molecular weight (177.20 g/mol) .

Quantitative Thermophysical Data

The following table summarizes the key physical and computed thermophysical properties of the compound.

Property	Value	Source / Method
Molecular Formula	C ₁₀ H ₁₁ NO ₂	Computed
Molecular Weight	177.20 g/mol	Computed
Melting Point (MP)	Low-melting solid / Viscous Oil	Empirical Observation
Boiling Point (BP)	342.6 ± 25.0 °C at 760 mmHg	Predicted
Density	~1.1 ± 0.1 g/cm ³	Predicted
Polarizability	20.4 ± 0.5 × 10 ⁻²⁴ cm ³	Predicted

Self-Validating Experimental Protocols

Because **2-Formyl-N,N-dimethylbenzamide** resists standard crystallization and boils at extreme temperatures, traditional visual capillary methods are insufficient. The following protocols are designed as self-validating systems to ensure absolute thermodynamic accuracy.

Protocol 1: Differential Scanning Calorimetry (DSC) for Melting Point

Causality: Visual capillary melting point apparatuses fail to detect a sharp meniscus for amorphous solids. DSC provides a quantitative thermodynamic profile, detecting the exact endothermic onset of the glass transition (T_g) or melting (T_m).

Step-by-Step Methodology:

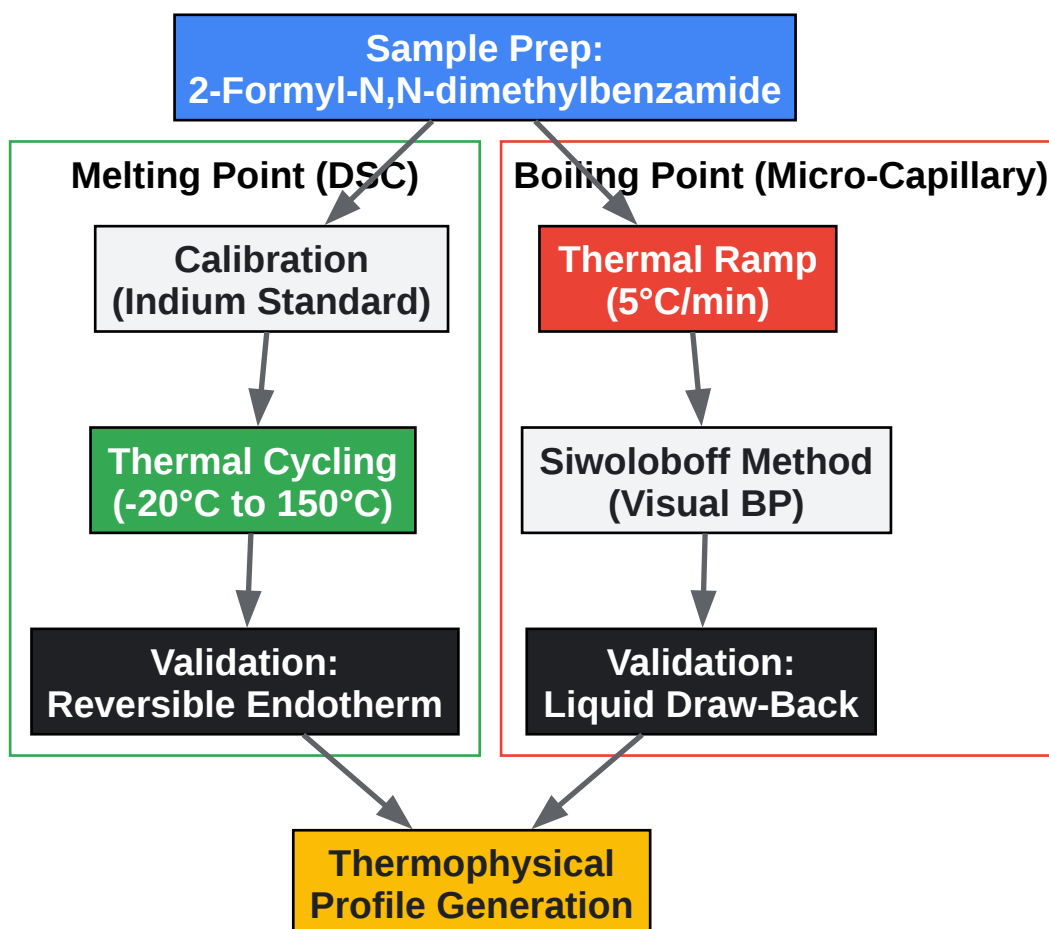
- Calibration: Calibrate the DSC instrument using an Indium standard ($T_m = 156.6\text{ }^{\circ}\text{C}$) to ensure baseline thermodynamic accuracy.
- Sample Preparation: Hermetically seal 3–5 mg of **2-Formyl-N,N-dimethylbenzamide** in an aluminum crucible to prevent moisture absorption.
- Thermal Cycling: Subject the sample to a cooling cycle down to $-20\text{ }^{\circ}\text{C}$ at $10\text{ }^{\circ}\text{C}/\text{min}$ to force solidification or glass formation.
- Heating Ramp: Heat the sample from $-20\text{ }^{\circ}\text{C}$ to $150\text{ }^{\circ}\text{C}$ at a ramp rate of $5\text{ }^{\circ}\text{C}/\text{min}$ under a continuous nitrogen purge ($50\text{ mL}/\text{min}$).
- System Self-Validation: The protocol validates itself if the endothermic peak (melting) observed during the heating ramp is perfectly mirrored by an exothermic peak (crystallization) during a subsequent cooling ramp. This confirms that the transition is purely physical and no thermal degradation occurred.

Protocol 2: Micro-Capillary Boiling Point via Siwoloboff's Method

Causality: The predicted boiling point is extremely high ($\sim 342\text{ }^{\circ}\text{C}$), a threshold where thermal decomposition of the aldehyde may compete with vaporization. A micro-capillary method allows for rapid thermal equilibrium and visual confirmation of the vapor pressure overcoming atmospheric pressure without requiring large volumes of material.

Step-by-Step Methodology:

- **Apparatus Setup:** Place 0.5 mL of the liquid/melted sample into a small glass tube. Insert a capillary tube (sealed at the top, open at the bottom) inverted into the sample.
- **Heating:** Submerge the tube in a high-temperature silicone oil bath. Ramp the temperature at 5 °C/min.
- **Observation:** As the temperature approaches 340 °C, monitor the inverted capillary. The air trapped inside will expand and escape as slow bubbles.
- **System Self-Validation:** Stop heating when a rapid, continuous stream of bubbles emerges. The exact boiling point is self-validated at the precise moment the heat is removed and the liquid is drawn back up into the capillary. This physical draw-back only occurs when the internal vapor pressure perfectly equalizes with atmospheric pressure.

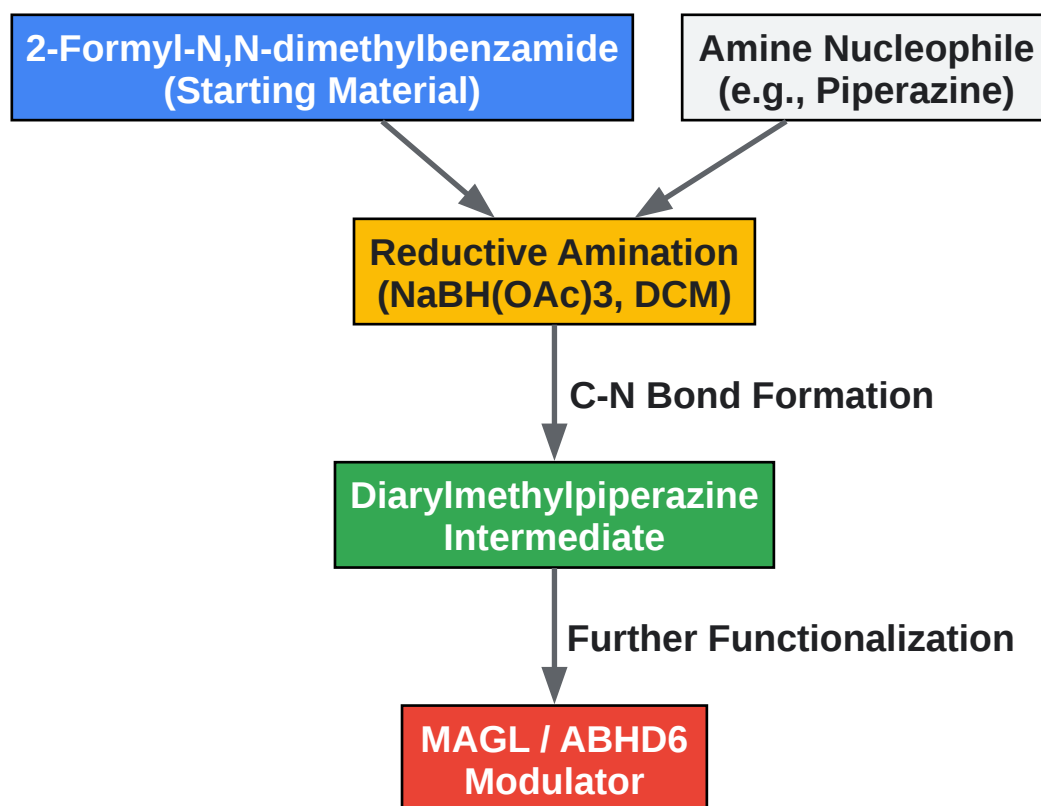
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Thermophysical characterization workflow for MP and BP determination.

Synthetic Utility and Pathway Integration

Understanding the liquid/low-melting nature of **2-Formyl-N,N-dimethylbenzamide** is crucial for its handling in automated synthesis platforms. It serves as a critical electrophile in the development of MAGL and ABHD6 modulators—enzymes targeted for pain, inflammation, and oncology therapies .

In these workflows, the ortho-formyl group undergoes reductive amination with amine nucleophiles (such as piperazine derivatives). The physical state of the benzamide dictates the choice of solvent (typically dichloromethane) and the necessity of using mild reducing agents like sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) at room temperature to prevent thermal degradation of the aldehyde prior to C-N bond formation.



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Reductive amination workflow of **2-Formyl-N,N-dimethylbenzamide**.

References

- Title: **2-formyl-N,N-dimethylbenzamide** | C₁₀H₁₁NO₂ | CID 15445463 Source: PubChem URL:[[Link](#)]
- Title: 2-Formyl-N,N-dimethyl-benzamide (CAS 252957-95-2) Source: CNProt URL:[[Link](#)]
- Title: US20150018335A1 - Carbamate compounds and of making and using same Source: Google Patents URL
- To cite this document: BenchChem. [Thermophysical Profiling and Methodological Characterization of 2-Formyl-N,N-dimethylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1339335/docs#thermophysical-profiling-and-methodological-characterization-of-2-formyl-n-n-dimethylbenzamide>]

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